

Technical Master File: 1-Hexadecanol in Pharmaceutical & Cosmetic Architectures

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Compound of Interest

Compound Name: 8-Hexadecanol

CAS No.: 19781-83-0

Cat. No.: B033872

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Executive Summary: The Amphiphilic Architect

1-Hexadecanol (Cetyl Alcohol,

) is often mischaracterized as a simple thickener. In advanced formulation science, it functions as a structural architect. Unlike inert fillers, 1-Hexadecanol possesses a specific amphiphilic geometry that allows it to co-crystallize with ionic surfactants, forming Lamellar Gel Networks (LGNs). This guide moves beyond basic definitions to explore the physicochemical mechanics, polymorphic behavior, and critical processing parameters required to engineer stable, high-performance delivery systems.

Physicochemical Mechanics & Polymorphism

The Structure-Function Relationship

1-Hexadecanol consists of a 16-carbon hydrophobic tail and a hydrophilic hydroxyl head group. This structure dictates its behavior at interfaces:

- **Co-Surfactancy:** It does not form micelles on its own due to a low Hydrophilic-Lipophilic Balance (HLB ~15.5, though often considered lower in practical non-ionic applications).

However, when paired with a high-HLB surfactant (e.g., Sodium Dodecyl Sulfate or Cetrimonium Bromide), it inserts itself between surfactant monomers at the oil-water interface.

- **Interfacial Packing:** The C16 chain aligns with the surfactant tails, reducing electrostatic repulsion between surfactant headgroups. This results in a tighter, more rigid interfacial film.

Polymorphism: The α to β Transition

The stability of a formulation often hinges on the crystalline state of 1-Hexadecanol.

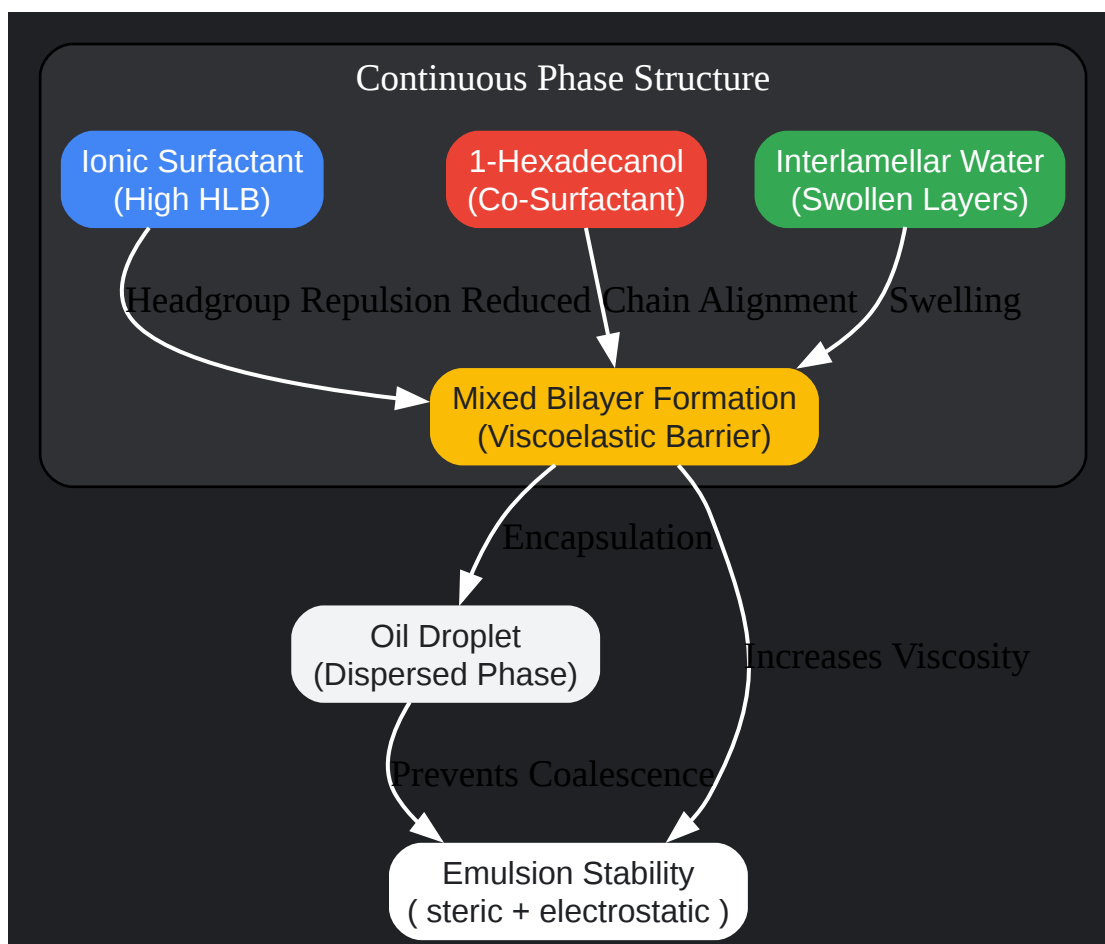
- **α -Form (Alpha):** A metastable, waxy, and translucent phase. It is characterized by hexagonal chain packing and high water-holding capacity. This form is often achieved immediately after cooling an emulsion.
- **β -Form (Gamma):** The thermodynamically stable, opaque, and crystalline phase. Over time, the α -form transitions to the β -form.
- **Impact:** Uncontrolled transition leads to "graininess" in creams and water expulsion (syneresis). Successful formulation requires stabilizing the swollen lamellar phase or controlling the crystallization rate to ensure a microscopic, rather than macroscopic, β -structure.

The Lamellar Gel Network (LGN)

The LGN is the primary mechanism by which 1-Hexadecanol stabilizes Oil-in-Water (O/W) emulsions. It forms a viscoelastic continuous phase that physically traps oil droplets, preventing coalescence.

Mechanism Visualization

The following diagram illustrates the molecular organization within a Lamellar Gel Network.



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Figure 1: Mechanism of Lamellar Gel Network formation showing the synergistic interaction between surfactant, 1-Hexadecanol, and water.

Pharmaceutical Applications

Topical & Transdermal Delivery

In topical formulations, 1-Hexadecanol serves a dual role:

- **Permeation Enhancer:** By disrupting the highly ordered lipid bilayers of the stratum corneum, it can increase the diffusion coefficient of active pharmaceutical ingredients (APIs).^[1]
- **Occlusive Agent:** It forms a semi-occlusive layer on the skin surface, reducing Transepidermal Water Loss (TEWL) and hydrating the stratum corneum, which indirectly aids permeation.

Sustained Release Matrix Tablets

In oral solid dosage forms, 1-Hexadecanol is utilized as a hydrophobic matrix former.

- **Mechanism:** When compressed into a tablet, the waxy nature of 1-Hexadecanol creates a tortuous pore network.
- **Release Kinetics:** Drug release is governed by fluid ingress and subsequent diffusion (Fickian diffusion) rather than rapid disintegration.
- **Processing:** It is often used in melt granulation techniques, where it acts as a binder that solidifies upon cooling, entrapping the drug particles.

Quantitative Data Summary

Property	Value / Description	Relevance
Melting Point	49°C – 51°C	Critical for melt granulation and emulsion cooling phases.
HLB Value	~15.5 (Theoretical)	Requires pairing with low HLB surfactants for W/O or high HLB for O/W.
Solubility	Insoluble in water; Soluble in ethanol, ether, oils.	dictates phase addition order (Oil Phase).
Regulatory	USP, NF, EP, JP, GRAS (Food)	Global compliance for pharma and food applications.

Cosmetic Applications

- **Rheology Modification:** It provides "body" to lotions without the tackiness associated with waxes. The LGN structure confers shear-thinning behavior, allowing easy spreading (low viscosity at high shear) and non-drip properties (high viscosity at rest).
- **Opacification:** The crystallization of 1-Hexadecanol provides a white, creamy appearance, desirable in luxury cosmetic products.

- Sensory Profile: Imparts a "dry," velvety after-feel, distinguishing it from the greasier Stearyl Alcohol.

Experimental Protocols (Self-Validating Systems)

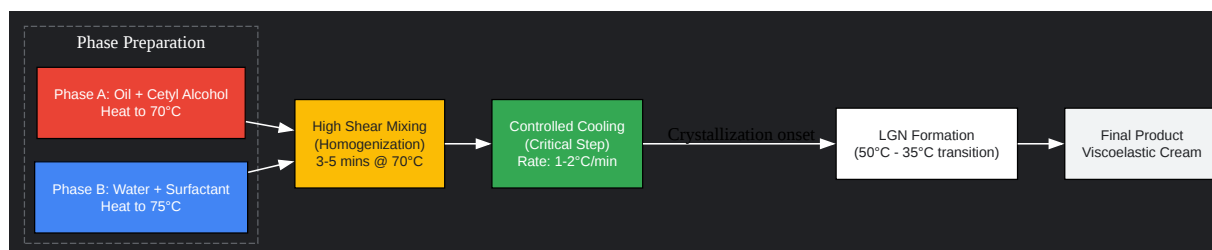
Protocol A: Engineering a Stable Lamellar Gel Network (O/W Cream)

Objective: To create a stable O/W emulsion using the mixed emulsifier theory.

Materials:

- Phase A (Oil): Mineral Oil (15%), 1-Hexadecanol (5%).
- Phase B (Water): Deionized Water (q.s.), Cetrimonium Bromide (1% - Surfactant).

Workflow:



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Figure 2: Experimental workflow for LGN synthesis. Note the critical cooling phase to control crystal size.

Step-by-Step Methodology:

- Phase Preparation: Heat Phase A and Phase B separately. Phase B is heated 5°C higher (75°C) to prevent premature solidification of Phase A upon contact.
- Emulsification: Slowly add Phase A to Phase B under moderate agitation. Once combined, apply high shear homogenization for 3 minutes.
 - Validation Check: The emulsion should appear homogenous and milky white.
- Controlled Cooling (The Critical Step): Switch to low-shear paddle mixing. Cool at a rate of 1-2°C per minute.
 - Why? Rapid cooling ("shock cooling") freezes the -form chaotically, leading to instability. Controlled cooling allows the fatty alcohol chains to align properly with the surfactant, maximizing LGN formation.
- Hysteresis Check: Monitor viscosity. A sharp increase will occur around 49°C–45°C, signaling the solidification of the fatty alcohol and formation of the gel network.

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